

IUPAC name and CAS number for neophyl chloride

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Compound of Interest

Compound Name: *Neophyl chloride*

Cat. No.: *B057190*

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An In-depth Technical Guide to **Neophyl Chloride**

Introduction

Neophyl chloride, a halogenated organic compound, is a versatile reagent in organic synthesis.^{[1][2]} This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development. Its unique structure, featuring a neopentyl-like framework, imparts unusual reactivity, particularly in nucleophilic substitution reactions, making it a subject of interest for organic chemists.^[3]

Chemical Identity

- IUPAC Name: (1-Chloro-2-methylpropan-2-yl)benzene^{[3][4]}
- CAS Number: 515-40-2^{[2][3][4][5]}
- Other Names: (Chloro-tert-butyl)benzene, 1-chloro-2-methyl-2-phenylpropane, (β -chloro-tert-butyl)benzene, (2-Chloro-1,1-dimethylethyl)benzene^{[3][5][6]}

Physicochemical Properties

The physical and chemical properties of **neophyl chloride** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ Cl	[1] [2] [3] [4] [5]
Molecular Weight	168.66 g/mol	[1] [3] [5]
Appearance	Clear, colorless to slightly yellow liquid	[1] [3]
Density	1.047 g/cm ³ at 25 °C	[3] [7]
Boiling Point	223 °C (decomposes); 97-98 °C at 10 mmHg	[3] [5] [7]
Refractive Index	nD ₂₀ 1.5249	[5]
Solubility	Insoluble in water; Soluble in organic solvents like ether and benzene	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[1]

Synthesis of Neophyl Chloride

Neophyl chloride can be synthesized through several methods. The most common industrial preparation involves the electrophilic aromatic substitution of benzene with methallyl chloride.

Synthesis from Benzene and Methallyl Chloride

This widely used method involves the reaction of benzene with methallyl chloride using concentrated sulfuric acid as a catalyst.[\[3\]](#)[\[5\]](#)[\[8\]](#)

The following protocol is adapted from Organic Syntheses.[\[8\]](#)

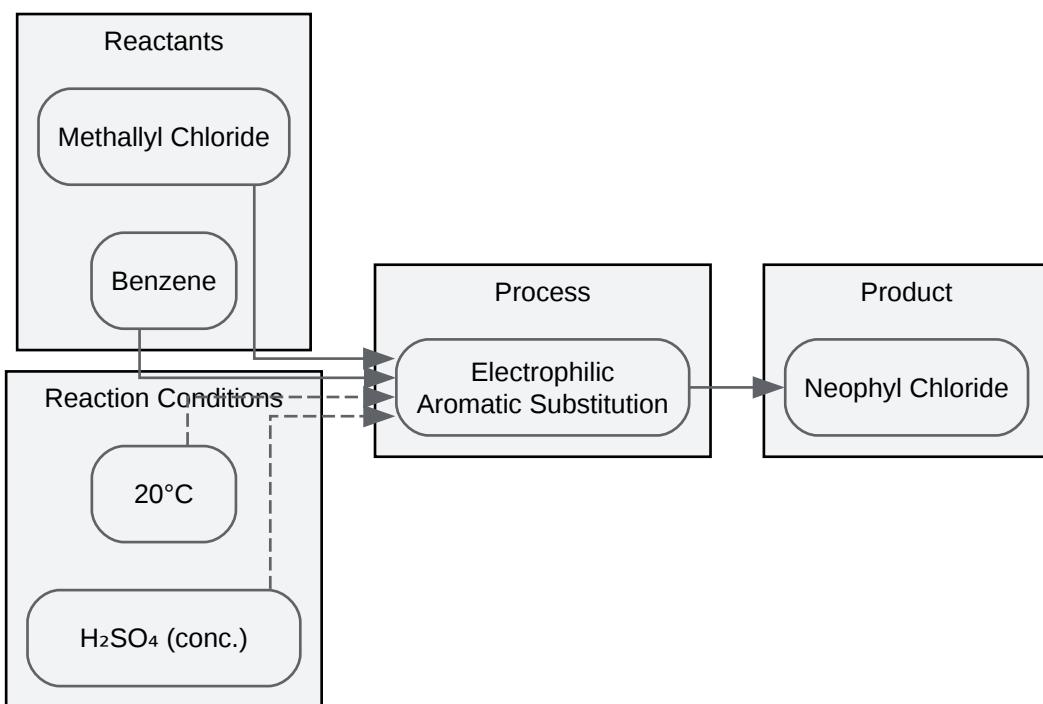
Materials:

- Benzene (purified): 500 g (570 ml, 6.4 moles)

- Methallyl chloride (redistilled): 201 g (219 ml, 2.22 moles)
- Concentrated sulfuric acid (sp. gr. 1.84): 34.6 g (18.8 ml)
- Anhydrous sodium sulfate
- Distilled water

Procedure:

- In a 2-liter three-necked flask equipped with a mechanical stirrer, thermometer, and dropping funnel, combine the benzene and concentrated sulfuric acid.
- Cool the mixture to 20°C.
- Add the methallyl chloride dropwise over a period of 12 hours, maintaining vigorous stirring and keeping the temperature at 20°C using a water bath.
- After the addition is complete, transfer the reaction mixture to a 1-liter separatory funnel and remove the sulfuric acid layer.
- Wash the remaining benzene solution with four 200-ml portions of distilled water until the final washing is neutral to litmus. This will cause the amber color to disappear, leaving a colorless solution.[8]
- Dry the benzene solution with anhydrous sodium sulfate.
- Remove the benzene by distillation under a pressure of about 45 mm.
- Pour the liquid residue into a 500-ml flask and distill through a 40-cm Vigreux column under reduced pressure.
- Collect the **neophyl chloride** fraction boiling at 97–98°C /10 mm. The expected yield is 262–275 g (70–73%).[8]



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Caption: Synthesis of **Neophyl Chloride** via Electrophilic Aromatic Substitution.

Other Synthetic Routes

- From Neophyl Alcohol: **Neophyl chloride** was first synthesized by Haller and Ramart via a nucleophilic substitution reaction of neophyl alcohol with thionyl chloride.[3]
- Free Radical Halogenation: It can also be prepared by the free radical halogenation of tert-butylbenzene.[3]

Reactivity and Applications

Neophyl chloride's reactivity is heavily influenced by the "neopentyl effect," where the bulky tert-butyl group sterically hinders S_N2 nucleophilic substitution at the α -carbon.[3] Additionally, the absence of β -hydrogens prevents β -hydride elimination reactions.[3] These characteristics make it a valuable precursor for intermediates that are resistant to common substitution and elimination pathways.[3]

Key Reactions and Applications:

- **Organometallic Reagents:** It readily forms a Grignard reagent and can be used to prepare the versatile organolithium reagent, neophyl lithium, by reaction with lithium.[3][5]
- **Organic Synthesis:** It serves as a crucial intermediate in the production of pharmaceuticals, agrochemicals, and other fine chemicals.[1][2]
- **Specific Syntheses:** It is used in the synthesis of Phenyltin and can be an intermediate for medicines and spices.[9]

Safety Information

Neophyl chloride is an irritant and requires careful handling.

Hazard Category	GHS Pictogram	Hazard Statement	Precautionary Statements	Reference
Skin Irritation	GHS07: Exclamation mark	H315: Causes skin irritation	P264, P280, P302+P352, P332+P317, P362+P364	[1][3]
Eye Irritation	GHS07: Exclamation mark	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P317	[1][3]
Respiratory Irritation	GHS07: Exclamation mark	H335: May cause respiratory irritation	P261, P271, P304+P340, P319, P403+P233, P405	[1][3]

Storage: Store in a cool, dry, well-ventilated place in a tightly closed container under an inert atmosphere.[1]

Conclusion

Neophyl chloride is a significant chemical intermediate with unique reactivity due to its neopentyl structure. A thorough understanding of its properties, synthesis, and safe handling

procedures is essential for its effective and safe utilization in research and industrial applications.

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